

Dihydrolipoic Acid's Interaction with Glutathione Reductase and Lipoamide Dehydrogenase: A Comparative Analysis

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Compound of Interest

Compound Name: Dihydrolipoic Acid

Cat. No.: B1670606

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For researchers, scientists, and drug development professionals, understanding the nuanced interactions of key cellular components is paramount. This guide provides a comparative analysis of **dihydrolipoic acid's** (DHLA) effect on two crucial flavoenzymes: glutathione reductase and lipoamide dehydrogenase.

Dihydrolipoic acid, the reduced form of alpha-lipoic acid, is a potent antioxidant and a key player in cellular redox chemistry. Its interaction with glutathione reductase and lipoamide dehydrogenase is multifaceted, primarily involving substrate specificity in redox reactions rather than classical activation or inhibition. This guide synthesizes available experimental data to compare how these two enzymes process lipoic acid and its reduced form, DHLA.

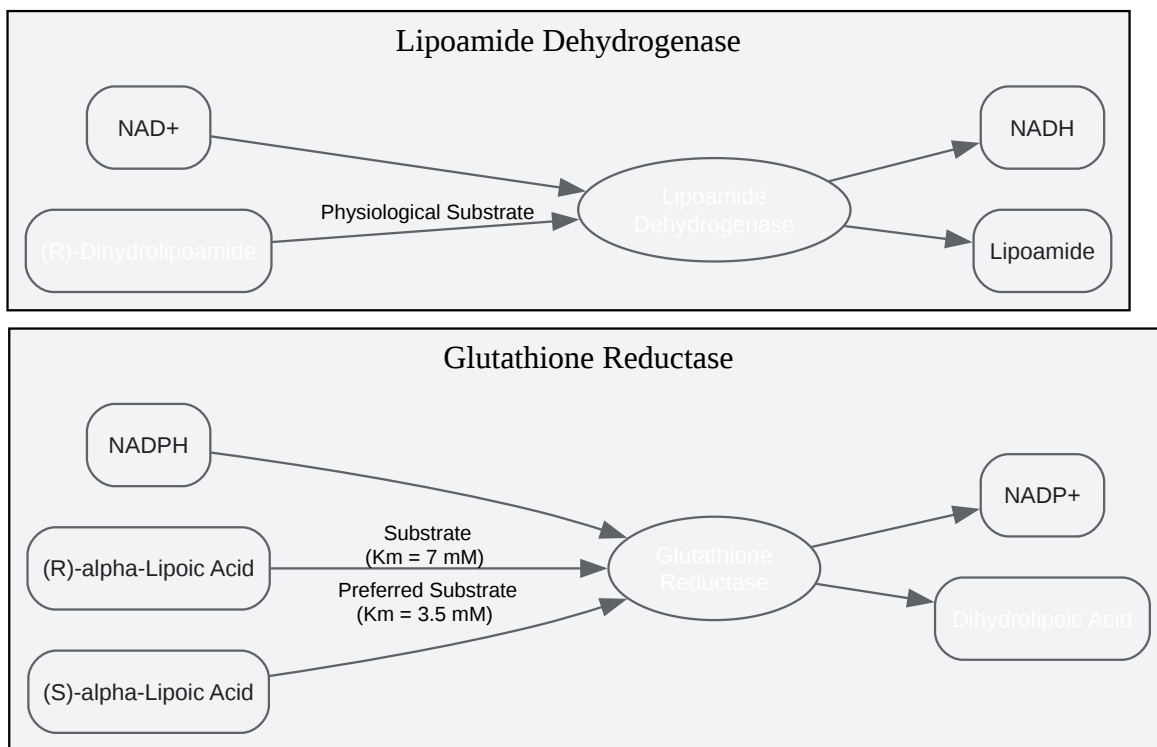
Quantitative Data Summary

The following table summarizes the kinetic parameters of glutathione reductase and lipoamide dehydrogenase with respect to alpha-lipoic acid and dihydrolipoamide. It is important to note that for glutathione reductase, the data pertains to the reduction of alpha-lipoic acid, while for lipoamide dehydrogenase, it concerns the oxidation of dihydrolipoamide, reflecting the primary physiological roles of these enzymes in this context.

Enzyme	Organism	Substrate	K _m	k _{cat}	Notes
Glutathione Reductase	Mammalian	(S)-alpha-Lipoic Acid	3.5 mM	-	Higher affinity for the non-natural (S)-enantiomer.
Mammalian	(R)-alpha-Lipoic Acid	7 mM	-	Lower affinity for the natural (R)-enantiomer.	
Lipoamide Dehydrogenase	Human	Dihydrolipoamide	0.23 mM	114 s ⁻¹	Wild-type enzyme kinetics for the oxidation of dihydrolipoamide.
E. coli	Dihydrolipoamide	-	-	The pH dependence of k _{cat} reveals a pK _a of 6.7.	

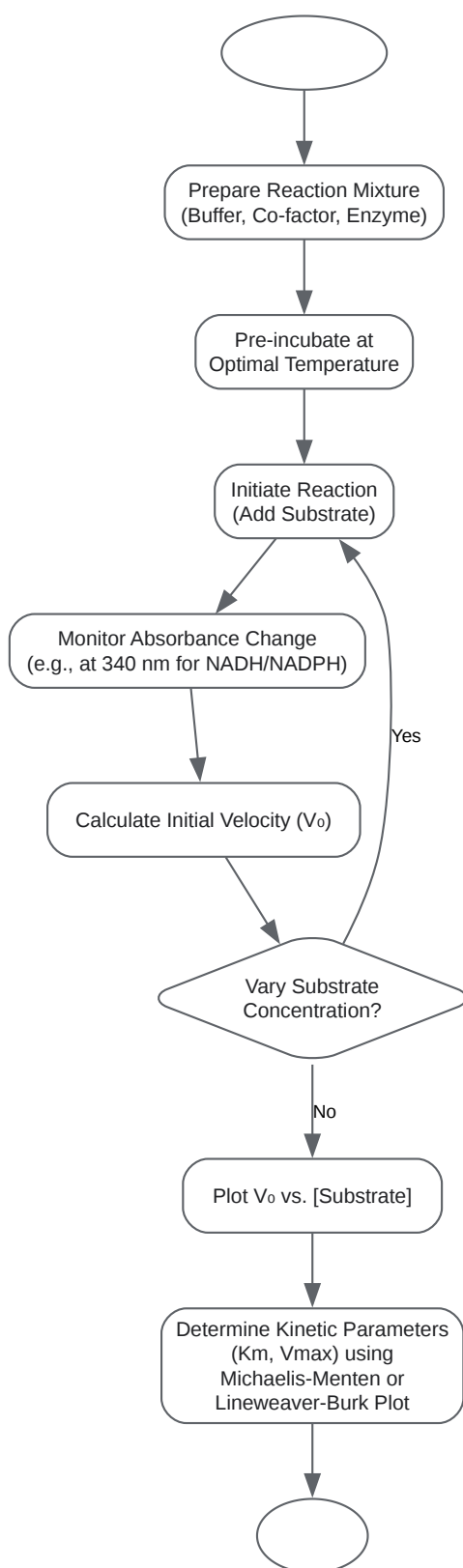
Signaling Pathways and Experimental Workflows

To visualize the enzymatic processes and experimental procedures, the following diagrams are provided.



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Caption: Enzymatic conversion of lipoic acid derivatives.



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